

Application Notes and Protocols for MRS1097 in Primary Cell Culture

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Compound of Interest

Compound Name: MRS1097

Cat. No.: B1676824

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Introduction

MRS1097 is a potent and selective agonist for the P2Y13 receptor, a G protein-coupled receptor activated by adenosine diphosphate (ADP). The P2Y13 receptor is expressed in various primary cells, including neuronal cells, endothelial cells, and mesenchymal stem cells, and is implicated in a range of physiological processes such as neuroprotection, cell differentiation, and immune regulation. These application notes provide a comprehensive overview and detailed protocols for the use of **MRS1097** in primary cell culture settings to investigate P2Y13 receptor signaling and function.

Mechanism of Action

MRS1097 selectively binds to and activates the P2Y13 receptor. The P2Y13 receptor is primarily coupled to the Gai inhibitory subunit of heterotrimeric G proteins.[1] Activation of this pathway leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels.[1] Additionally, P2Y13 receptor activation can trigger other signaling cascades, including the Phosphoinositide 3-kinase (PI3K)/Akt and Mitogen-Activated Protein Kinase (MAPK)/Extracellular signal-regulated kinase (ERK) pathways, which are involved in cell survival and proliferation.[1][2][3]

Data Presentation

The following tables summarize key quantitative data for P2Y13 receptor agonists, providing a reference for designing experiments with **MRS1097** in primary cell culture.

Table 1: Potency of P2Y13 Receptor Agonists

Agonist	Cell System	Assay	EC50	Reference
ADP-like agonists	Heterologous expression	Signaling (Ca ²⁺ /IP3 release, cAMP inhibition)	17.2 nM	[4]
ADP-like agonists	Endogenously expressed	Functional responses	1.76 μM	[4]
2MeSADP	Primary Neural Stem Cells	Intracellular Calcium Increase	~10 μM (effective concentration)	[5]

Note: Specific EC50 values for **MRS1097** in primary cells are not readily available in the literature. The provided data for ADP-like agonists and the effective concentration of 2MeSADP can be used as a starting point for concentration-response studies.

Experimental Protocols

The following are generalized protocols for the use of **MRS1097** in primary cell culture. It is highly recommended to optimize these protocols for your specific primary cell type and experimental conditions.

Protocol 1: General Protocol for Treatment of Primary Cells with MRS1097

1. Materials:

- Primary cells of interest (e.g., primary neurons, primary endothelial cells, or primary mesenchymal stem cells)
- Complete cell culture medium appropriate for the primary cell type
- MRS1097** (prepare stock solution in sterile DMSO or water, as per manufacturer's instructions)

- Phosphate-buffered saline (PBS), sterile
- Multi-well culture plates
- Cell lysis buffer (for downstream biochemical assays)
- Reagents for downstream analysis (e.g., cAMP assay kit, antibodies for Western blotting)

2. Procedure:

Protocol 2: Calcium Mobilization Assay in Primary Cells

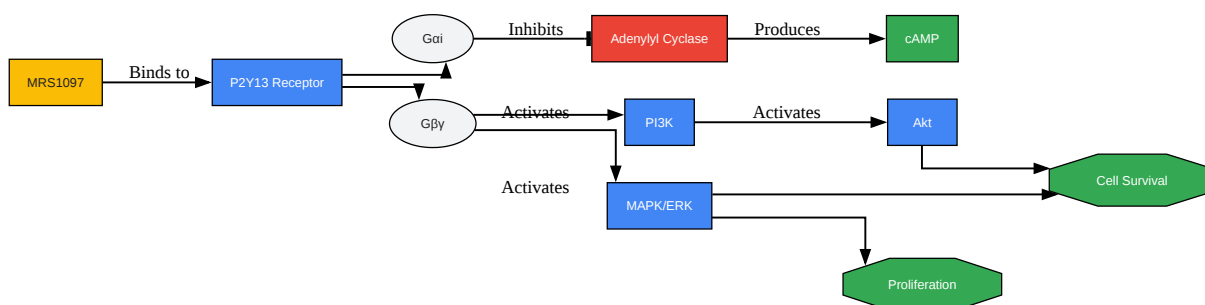
1. Materials:

- Primary cells expressing P2Y13 receptors
- Fluorescent calcium indicator dye (e.g., Fura-2 AM, Fluo-4 AM)
- Pluronic F-127
- Hanks' Balanced Salt Solution (HBSS) or other suitable buffer
- **MRS1097**
- P2Y13 receptor antagonist (e.g., MRS2211) for specificity control (optional)
- Fluorometric imaging plate reader or fluorescence microscope

2. Procedure:

Visualizations

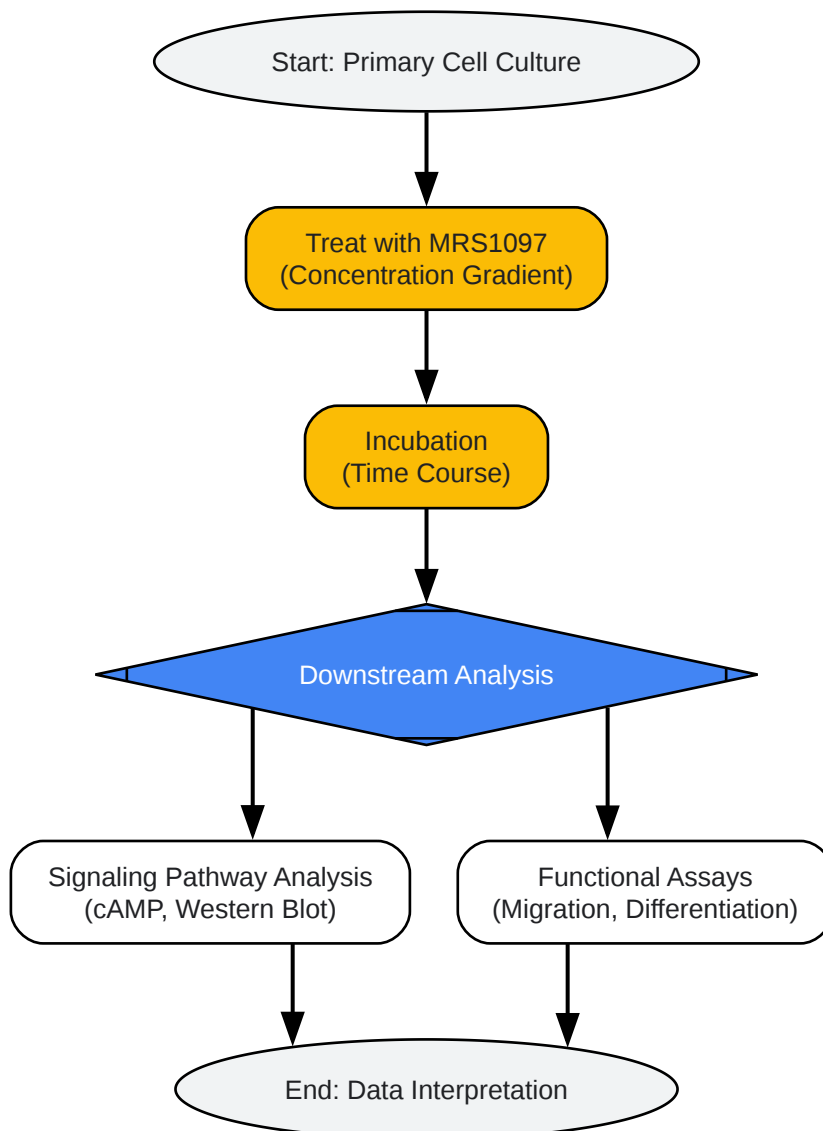
P2Y13 Receptor Signaling Pathway



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Caption: P2Y13 receptor signaling cascade initiated by **MRS1097**.

Experimental Workflow for Studying MRS1097 Effects



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Caption: General workflow for investigating **MRS1097** in primary cells.

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